

Personal protective equipment for handling Ibuprofen carboxylic acid-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ibuprofen carboxylic acid-d3*

Cat. No.: B565267

[Get Quote](#)

Essential Safety and Handling Guide for Ibuprofen Carboxylic Acid-d3

This guide provides critical safety and logistical information for the handling and disposal of **Ibuprofen carboxylic acid-d3**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While a specific Safety Data Sheet (SDS) for **Ibuprofen carboxylic acid-d3** was not located, this guidance is compiled from SDSs for Ibuprofen-d3, Ibuprofen, and general safety protocols for carboxylic acids. It is imperative to treat this compound as a potentially hazardous substance.

Hazard Identification

Ibuprofen and its deuterated analogs are classified with the following hazards:

- Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation.[\[3\]](#)
- May cause respiratory irritation.[\[3\]](#)[\[5\]](#)
- Toxic to aquatic life with long-lasting effects.[\[1\]](#)

To the best of current knowledge, the detailed toxicological properties of **Ibuprofen carboxylic acid-d3** have not been thoroughly investigated.[\[1\]](#) Therefore, it must be handled with the care

required for hazardous materials.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent skin/eye contact, inhalation, and ingestion. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Material/Standard and Best Practices
Eyes/Face	Chemical safety goggles and/or a face shield.	Goggles should be splash-proof and indirectly ventilated to prevent fogging.[6] Polycarbonate lenses are recommended for impact resistance.[6][7] Standard safety glasses do not offer adequate protection.[8]
Hands	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended for handling acids.[6][7][9] Gloves must be inspected for degradation or perforation before use and disposed of immediately after contamination.[7][8]
Body	Laboratory coat.	A fully fastened lab coat provides a barrier against accidental spills.[8] For larger quantities, an impervious apron should be worn.[7]
Respiratory	Use in a well-ventilated area.	All handling should occur in a certified chemical fume hood to minimize inhalation of dust or vapors.[7][8] If ventilation is inadequate, a respirator (e.g., N95 for low-fume environments or a full-face respirator with acid gas cartridges for higher exposures) may be necessary. [6][7]

Feet

Closed-toe shoes.

Protects feet from spills and falling objects.[8]

Operational and Disposal Plans

Experimental Protocols: Handling and Storage

Engineering Controls:

- Always handle **Ibuprofen carboxylic acid-d3** in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Safe Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.[7][8]
- Do not breathe dust or vapors.[7] When transferring the compound, do so carefully to avoid generating dust or aerosols.[8]
- Wash hands thoroughly with soap and water after handling and before leaving the lab.[1][7][10]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][2][10]

Storage Requirements:

- Store in a tightly closed, properly labeled container.[8][10]
- Keep in a dry, cool, and well-ventilated place, protected from light.[4][10]
- Avoid storage with incompatible materials such as strong oxidizing agents and bases.[5][10][11] Carboxylic acids should not be stored in metal cabinets due to corrosion risk.[11]

Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

- **Waste Identification:** Treat all waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, as hazardous waste.[7][12]
- **Waste Segregation:** Do not mix **Ibuprofen carboxylic acid-d3** waste with other waste streams.[8] It should be collected in a dedicated, properly labeled, and sealed container.[8]
- **Container Management:** Use leak-proof containers made of a material compatible with carboxylic acids (avoid metal).[13] Do not fill containers to more than 90% capacity.[13]
- **Disposal Procedure:** Dispose of contents and container in accordance with all local, regional, national, and international regulations.[2] This must be done through an approved waste disposal plant or licensed hazardous waste management company.[10][13] Do not dispose of down the drain or in general trash.[12]

Quantitative Data Summary

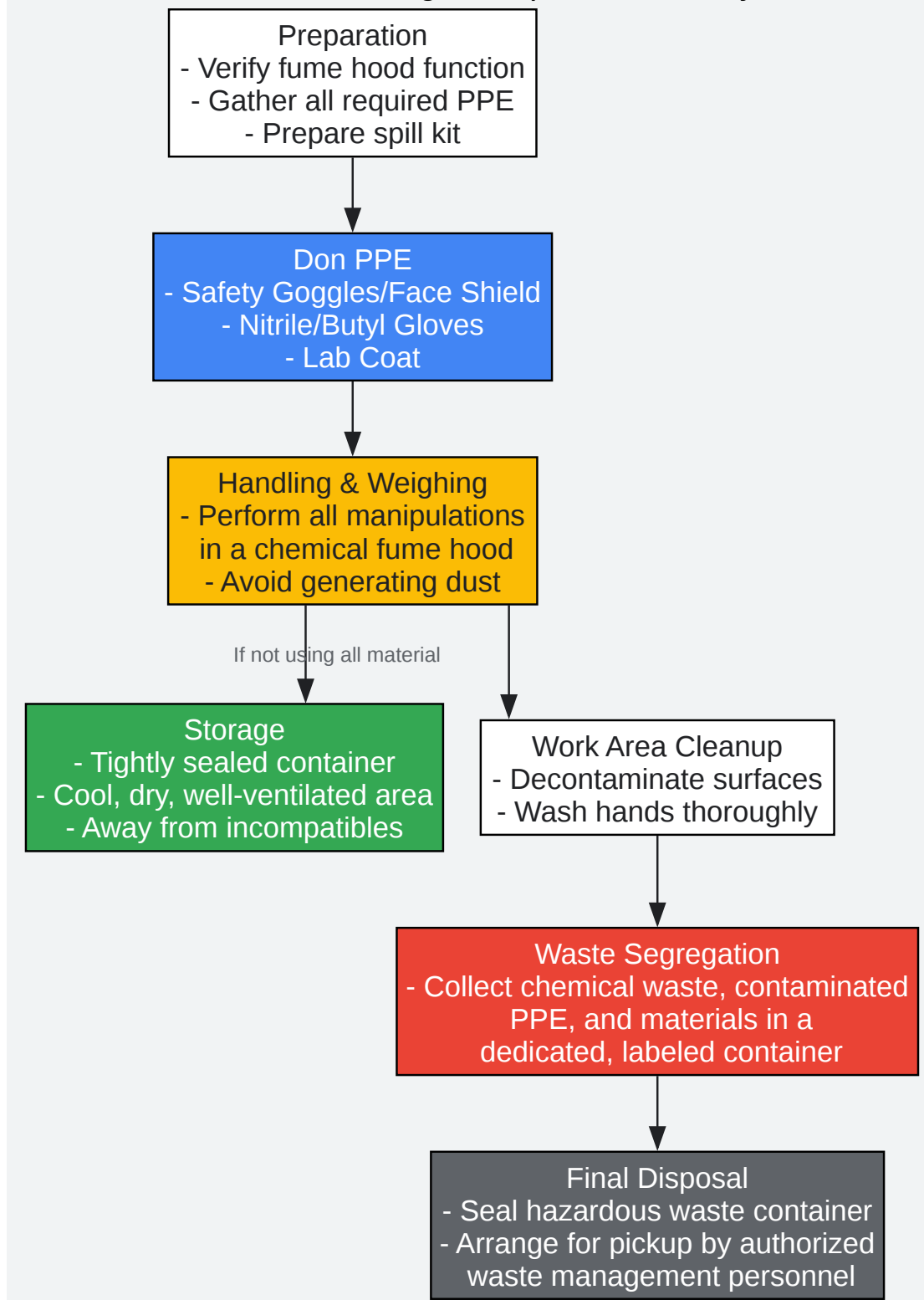
Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ D ₃ O ₄	PubChem
Molecular Weight	239.28 g/mol	PubChem[14]
CAS Number	1216505-29-1	PubChem[14]
Melting Point	75 - 78 °C (Ibuprofen)	Sigma-Aldrich[10]
Boiling Point	157 °C @ 4 mmHg (Ibuprofen)	Sigma-Aldrich[10]

Emergency Procedures

Exposure	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[1] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[1]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes.[1] Remove contaminated clothing.[1] Get medical attention if irritation occurs or persists.[15]
Ingestion	Do NOT induce vomiting.[1] Wash out mouth with water if the person is conscious.[1] Call a poison center or doctor if you feel unwell.[2][10]
Inhalation	Remove to fresh air.[1][10] If not breathing, give artificial respiration.[1] Get medical attention if you feel unwell.[10]
Spills	For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, evacuate the area immediately and contact your institution's environmental health and safety department.[7] Materials used for cleanup must also be treated as hazardous waste.[12]

Mandatory Visualization

Workflow for Safe Handling of Ibuprofen Carboxylic Acid-d3



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Ibuprofen carboxylic acid-d3**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. canbipharm.com [canbipharm.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. lgcstandards.com [lgcstandards.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. cdn.isotopes.com [cdn.isotopes.com]
- 6. leelinenetwork.com [leelinenetwork.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. quicktest.co.uk [quicktest.co.uk]
- 10. fishersci.com [fishersci.com]
- 11. The MSDS HyperGlossary: Carboxylic Acid [ilpi.com]
- 12. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 13. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 14. 3-(4-(1-Carboxy(2,2,2-²H₃)ethyl)phenyl)-2-methylpropanoic acid | C₁₃H₁₆O₄ | CID 57347581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. cdn.pfizer.com [cdn.pfizer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ibuprofen carboxylic acid-d₃]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565267#personal-protective-equipment-for-handling-ibuprofen-carboxylic-acid-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com